

Technical Guide: (3-Chloro-5-ethoxyphenyl)boronic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (3-Chloro-5-ethoxyphenyl)boronic acid

Cat. No.: B572545

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the physicochemical properties of **(3-Chloro-5-ethoxyphenyl)boronic acid**, a key reagent in synthetic organic chemistry, particularly in cross-coupling reactions.

Core Molecular Data

(3-Chloro-5-ethoxyphenyl)boronic acid is an organoboron compound with the chemical formula $C_8H_{10}BClO_3$ ^{[1][2][3]}. Its structure features a phenyl ring substituted with a chloro group, an ethoxy group, and a boronic acid functional group. This arrangement of functional groups makes it a valuable building block in the synthesis of complex organic molecules.

Molecular Weight Calculation

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The atomic weights used for this calculation are the standard atomic weights of carbon (C), hydrogen (H), boron (B), chlorine (Cl), and oxygen (O).

Based on the molecular formula $C_8H_{10}BClO_3$, the molecular weight is calculated as follows:

$(8 \times \text{Atomic Weight of C}) + (10 \times \text{Atomic Weight of H}) + (1 \times \text{Atomic Weight of B}) + (1 \times \text{Atomic Weight of Cl}) + (3 \times \text{Atomic Weight of O})$

$$(8 \times 12.011) + (10 \times 1.008) + (1 \times 10.81) + (1 \times 35.45) + (3 \times 15.999) = 200.43 \text{ g/mol [1]}$$

This calculated value is consistent with the molecular weight information available in chemical databases for the compound associated with CAS number 1256345-73-9[1][3].

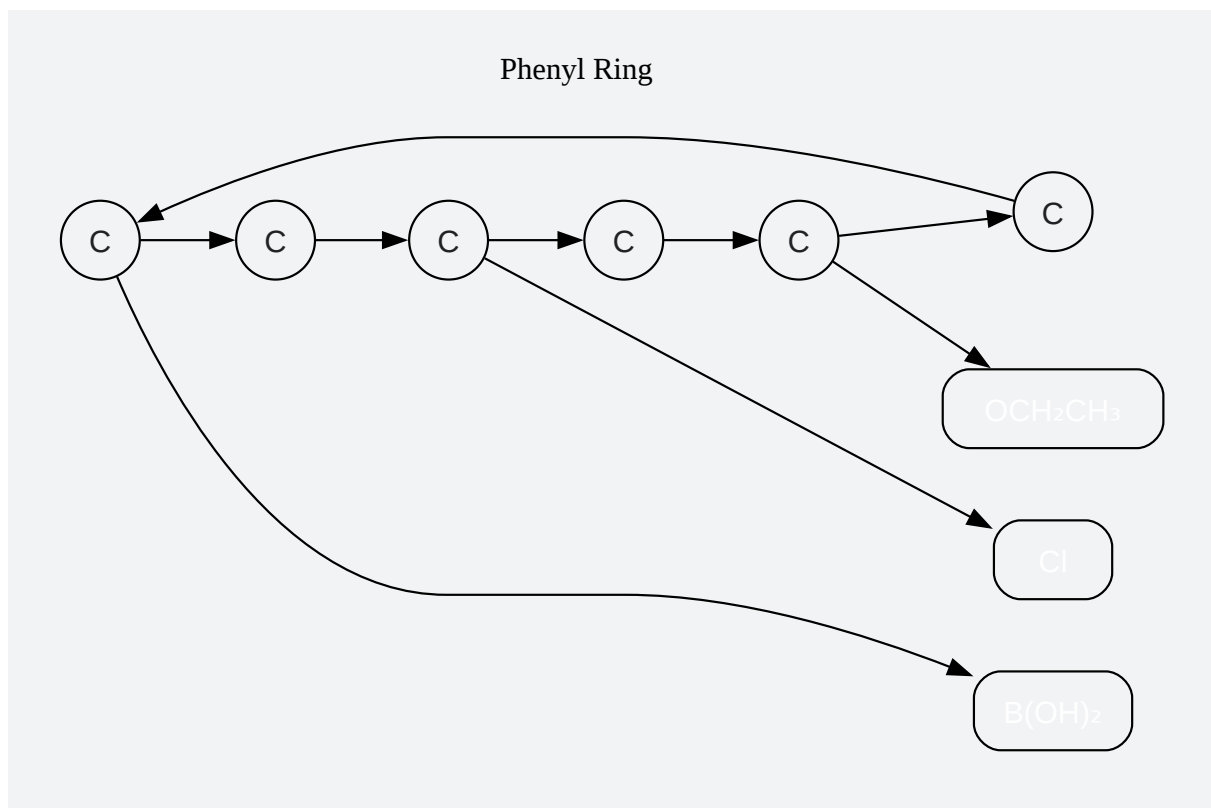
Summary of Physicochemical Properties

The following table summarizes the key quantitative data for **(3-Chloro-5-ethoxyphenyl)boronic acid**.

Property	Value
Molecular Formula	C ₈ H ₁₀ BClO ₃
Molecular Weight	200.43 g/mol
CAS Number	1256345-73-9

Chemical Structure

The structural arrangement of atoms in **(3-Chloro-5-ethoxyphenyl)boronic acid** is crucial for its reactivity and application in chemical synthesis.



[Click to download full resolution via product page](#)

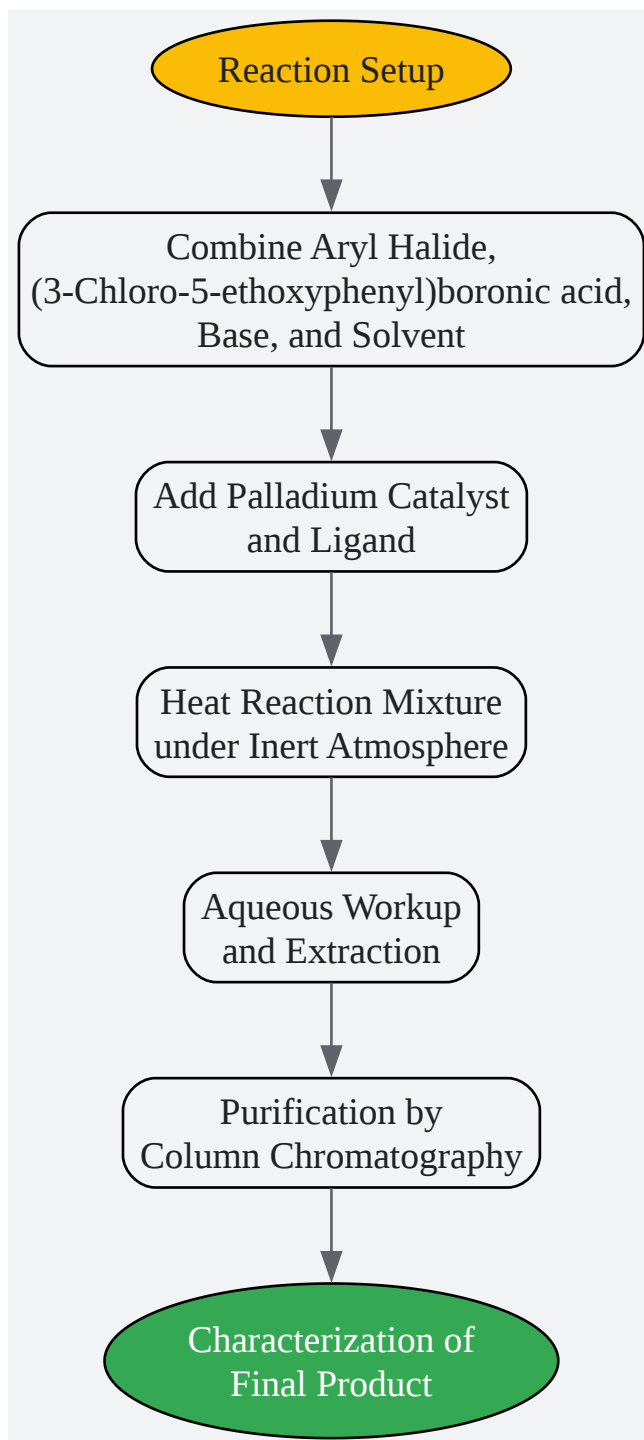
Caption: Chemical structure of **(3-Chloro-5-ethoxyphenyl)boronic acid**.

Experimental Protocols

Detailed experimental protocols for the use of **(3-Chloro-5-ethoxyphenyl)boronic acid**, such as in Suzuki-Miyaura cross-coupling reactions, would be specific to the desired product and reaction conditions. A general workflow for such a reaction is outlined below.

General Workflow for a Suzuki-Miyaura Coupling Reaction

This diagram illustrates a typical workflow for a palladium-catalyzed cross-coupling reaction involving an aryl boronic acid.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for a Suzuki-Miyaura cross-coupling reaction.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Angene - Boronic acid, B-(3-chloro-5-ethoxyphenyl)- | 1256345-73-9 | MFCD16660280 | AG000NZS [japan.angenechemical.com]
- 2. molecularinfo.com [molecularinfo.com]
- 3. Page loading... [guidechem.com]
- To cite this document: BenchChem. [Technical Guide: (3-Chloro-5-ethoxyphenyl)boronic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b572545#3-chloro-5-ethoxyphenyl-boronic-acid-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com